

A Comparative Guide to Validated HPLC Methods for Naringin Quantification

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Compound of Interest

Compound Name: Naringin

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For researchers, scientists, and drug development professionals, accurate and reliable quantification of **Naringin**, a prominent flavonoid in citrus fruits with various pharmacological activities, is crucial. High-Performance Liquid Chromatography (HPLC) stands as the most common and robust analytical technique for this purpose. This guide provides a comparative overview of different validated HPLC methods, presenting their performance data and detailed experimental protocols to aid in selecting the most suitable method for your research needs.

Performance Comparison of Validated HPLC Methods

The following table summarizes the key validation parameters for several HPLC methods used for the quantification of **Naringin**. This allows for a direct comparison of their linearity, accuracy, precision, and sensitivity.

Method/ Study	Linearity Range (µg/mL)	Correlati on Coefficient (r ²)	Accurac y (%) Recover y)	Precisio n (%) RSD)	LOD (µg/mL)	LOQ (µg/mL)	Citation
Suleyma nov et al.	Not explicitly stated	0.999	99.73 - 100.65	< 0.7 (Intraday)	0.005	0.016	[1][2][3]
Jha et al.	0.1 - 20.0	Not explicitly stated	99.33 ± 0.16	< 1.0 (Intra- and Interday)	0.017	0.050	[4][5]
Barros et al.	0.01 - 0.09 (mg/100g)	0.9986	101	Not explicitly stated	0.0037 (mg/100g)	0.0089 (mg/100g)	
Choi et al.	0.05 - 1.0 (mg/mL)	0.9986	95.53 - 106.82	0.17 - 1.95	0.0218	0.0661	
Mallya et al.	0.125 - 16	Not explicitly stated	Not explicitly stated	Not explicitly stated	0.063	0.125	
Fuhr et al.	Not explicitly stated	Not explicitly stated	Not explicitly stated	Not explicitly stated	~0.0002 (on- column ng)	Not explicitly stated	

Experimental Protocols

Below are the detailed methodologies for the key experiments cited in the comparison table.

Method 1: As described by Suleymanov et al.

- Mobile Phase: Acetonitrile and deionized water (200:800 v/v).
- Column: Zorbax SB-C18 (4.6 x 100 mm).

- Flow Rate: 1 mL/min.
- Injection Volume: 10 μ L.
- Detection: UV at 280 nm.
- Temperature: 30°C.

Method 2: As described by Jha et al.

- Mobile Phase: Phosphate buffer (pH 3.5) and acetonitrile (75:25 v/v).
- Column: C18 (250.0 \times 4.6 mm, 5 μ m).
- Flow Rate: 1.0 mL/min.
- Injection Volume: Not explicitly stated.
- Detection: UV at 282 nm.
- Temperature: Ambient.

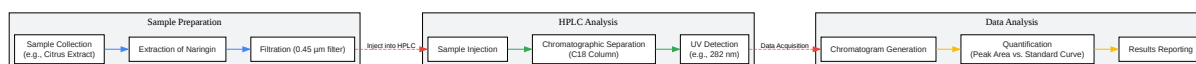
Method 3: As described by Barros et al.

- Mobile Phase: A gradient of methanol (Solvent A) and 1.0% acetic acid in water (Solvent B). The gradient program was: 0-5 min, 20% A; 5-15 min, increase to 60% A; 15-35 min, increase to 80% A; 35-75 min, decrease to 60% A; 75-85 min, return to initial conditions.
- Column: Not explicitly stated.
- Flow Rate: 0.3 mL/min.
- Injection Volume: Not explicitly stated.
- Detection: UV-Vis photodiode array detector, monitored at 240 and 280 nm.
- Temperature: Not explicitly stated.

Method 4: As described by Choi et al.

- Mobile Phase: A gradient of 0.5% acetic acid (Solvent A) and acetonitrile (Solvent B).
- Column: C18.
- Flow Rate: Not explicitly stated.
- Injection Volume: Not explicitly stated.
- Detection: Not explicitly stated.
- Temperature: Not explicitly stated.

Experimental Workflow for HPLC Quantification of Naringin



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Caption: Experimental workflow for **Naringin** quantification using HPLC.

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References

1. science2016.lp.edu.ua [science2016.lp.edu.ua]
2. [PDF] Validation of the Method for Quantifying Naringin in Grapefruit (Citrus paradisi) Extract Using High-Performance Liquid Chromatography | Semantic Scholar

[semanticscholar.org]

- 3. researchgate.net [researchgate.net]
- 4. Development and Validation of Liquid Chromatographic Method for Estimation of Naringin in Nanoformulation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Development and Validation of Liquid Chromatographic Method for Estimation of Naringin in Nanoformulation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to Validated HPLC Methods for Naringin Quantification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10753769#validating-hplc-method-for-naringin-quantification]

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